

Personal protective equipment for handling Methylenedihydrotanshinquinone

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Compound of Interest

Compound Name: **Methylenedihydrotanshinquinone**

Cat. No.: **B1631873**

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Essential Safety and Handling Guide for Methylenedihydrotanshinquinone

Disclaimer: No specific Safety Data Sheet (SDS) for **Methylenedihydrotanshinquinone** was located. The following guidance is based on the safety protocols for structurally similar quinone-type compounds and general laboratory best practices. Researchers should handle this compound with caution and perform a risk assessment prior to use.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with

Methylenedihydrotanshinquinone. The procedural steps outlined below are designed to ensure personal safety and proper chemical management in a laboratory setting.

I. Hazard Summary and Quantitative Data

Methylenedihydrotanshinquinone is a natural product with cytotoxic and anti-inflammatory properties.^[1] While specific toxicity data is limited, compounds with similar structures, such as quinhydrone and methylhydroquinone, are classified as toxic if swallowed, and can cause skin and serious eye irritation, as well as respiratory tract irritation.^{[2][3]}

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C18H16O3	[1]
Molecular Weight	280.32 g/mol	[1]
Appearance	Red powder	[1]
Boiling Point	483.6±45.0 °C (Predicted)	[1]
Density	1.28±0.1 g/cm3 (Predicted)	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Table 2: Hazard Classification and Toxicity Data (Based on Analogous Compounds)

Hazard Classification	Description	Source
Acute Oral Toxicity	Category 3: Toxic if swallowed (Rat LD50: 225 mg/kg for Quinhydrone).	[2]
Skin Corrosion/Irritation	Category 2: Causes skin irritation and redness. May cause an allergic skin reaction.	[2]
Serious Eye Damage/Irritation	Category 2: Causes severe eye irritation.	[2]
Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory tract irritation, with symptoms like coughing and shortness of breath.	[2]

II. Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against exposure. The following equipment is mandatory when handling **Methylenedihydrotanshinquinone**.[\[2\]](#)

Table 3: Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and/or a full-face shield.	Protects against dust, splashes, and vapors, preventing severe eye irritation.[2][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat, apron, or coveralls.	Prevents skin contact, which can cause irritation and allergic reactions.[2][4]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is required when dust is generated or if ventilation is inadequate.	Protects against the inhalation of harmful dust particles that can irritate the respiratory system.[2][4]

Workstations must be equipped with an accessible eyewash station and a quick-drench safety shower.[2]

III. Operational Plan: Safe Handling Procedures

Follow these step-by-step procedures to ensure the safe handling of

Methylenedihydrotanshinquinone from receipt to use.

- Inspection: Upon receipt, inspect the container for any damage or leaks.[2]
- Designated Area: Conduct all work with **Methylenedihydrotanshinquinone** in a designated area, such as a chemical fume hood, to control emissions at the source.[2]
- Ventilation: Use a local exhaust ventilation system to keep exposure below airborne limits.[2]
- Avoid Dust Formation: Handle the chemical carefully to avoid the formation of dust and aerosols. Fine dust dispersed in the air can be an explosion hazard.[2]

- Personal Hygiene: Wash hands thoroughly after handling and before breaks. Do not eat, drink, or smoke in the work area.[2][3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents and alkalis.[3][5]

IV. Spill and Emergency Procedures

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- Evacuate: Evacuate non-essential personnel from the spill area.[2]
- Ventilate: Ensure the area is well-ventilated.[2]
- Wear PPE: Don appropriate personal protective equipment, including respiratory protection, before entering the area.[2]
- Contain Spill: Moisten the spilled material with water to reduce airborne dust.[2]
- Clean Up: Use non-sparking tools to carefully sweep or scoop the material into a suitable, closed container for disposal.[2]
- Decontaminate: Clean the spill area thoroughly once the material has been removed.[2]

First Aid Measures:

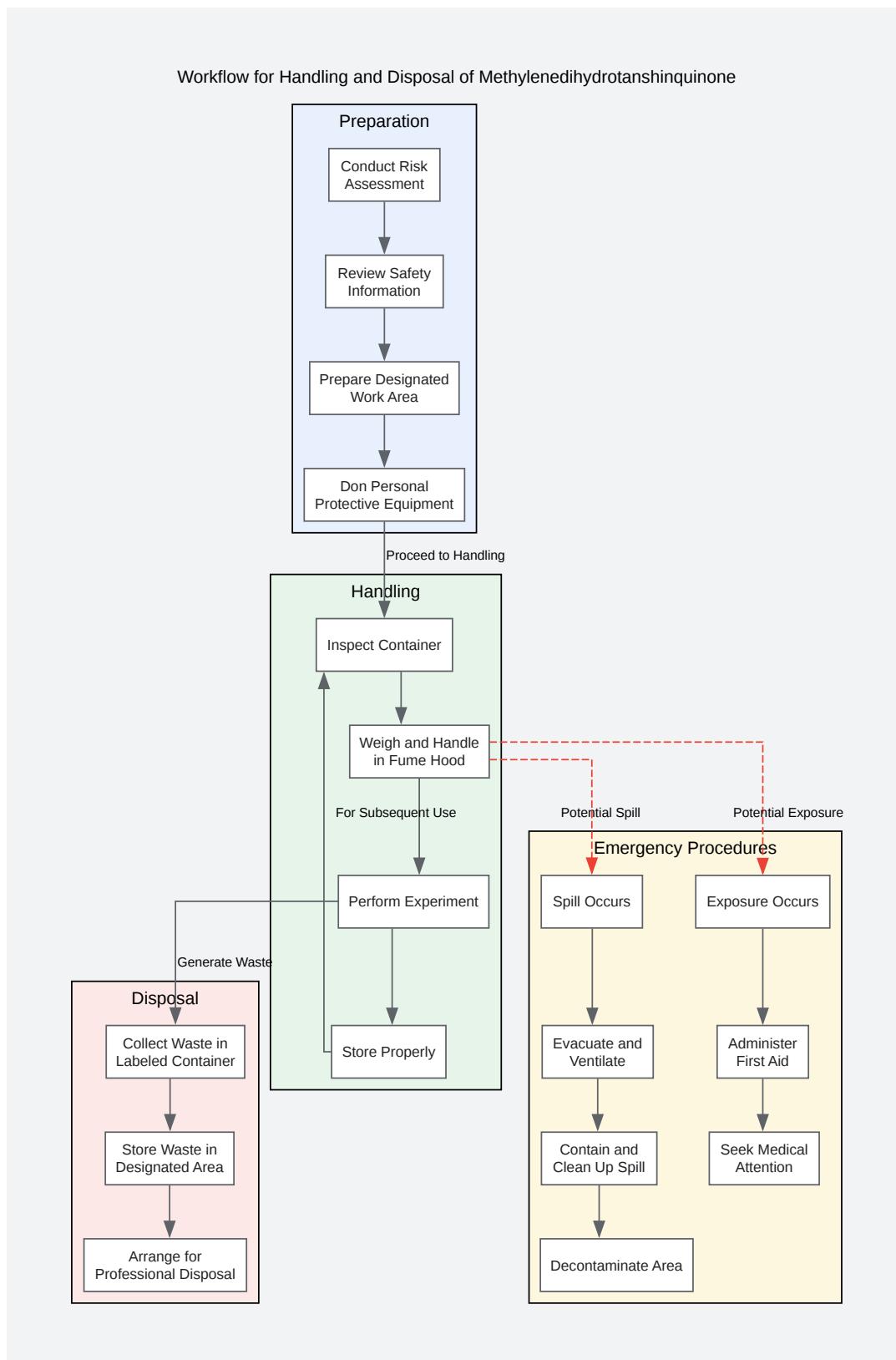
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5]
- In Case of Skin Contact: Immediately wash skin with plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[5]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[5]
- If Swallowed: Do not induce vomiting. Give large quantities of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

V. Disposal Plan

Dispose of **Methylenedihydrotanshinquinone** and its containers in accordance with all federal, state, and local regulations.[\[6\]](#)

- Waste Characterization: Unused **Methylenedihydrotanshinquinone** may be considered hazardous waste.
- Containerization: Collect waste in a designated, compatible, and properly labeled hazardous waste container. The container must be kept closed except when adding waste.[\[7\]](#)
- Labeling: Label the waste container with the words "HAZARDOUS WASTE" and the chemical name.[\[7\]](#)
- Storage of Waste: Store waste containers in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company. [\[8\]](#) Do not dispose of down the drain or in regular trash.

VI. Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **Methylenedihydrotanshinquinone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Methylenedihydrotanshinquinone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1631873#personal-protective-equipment-for-handling-methylenedihydrotanshinquinone>]

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